

3-Amino-1-propanol vs. other amino alcohols in drug discovery

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Compound of Interest

Compound Name: 3-Amino-1-propanol

Cat. No.: B044665

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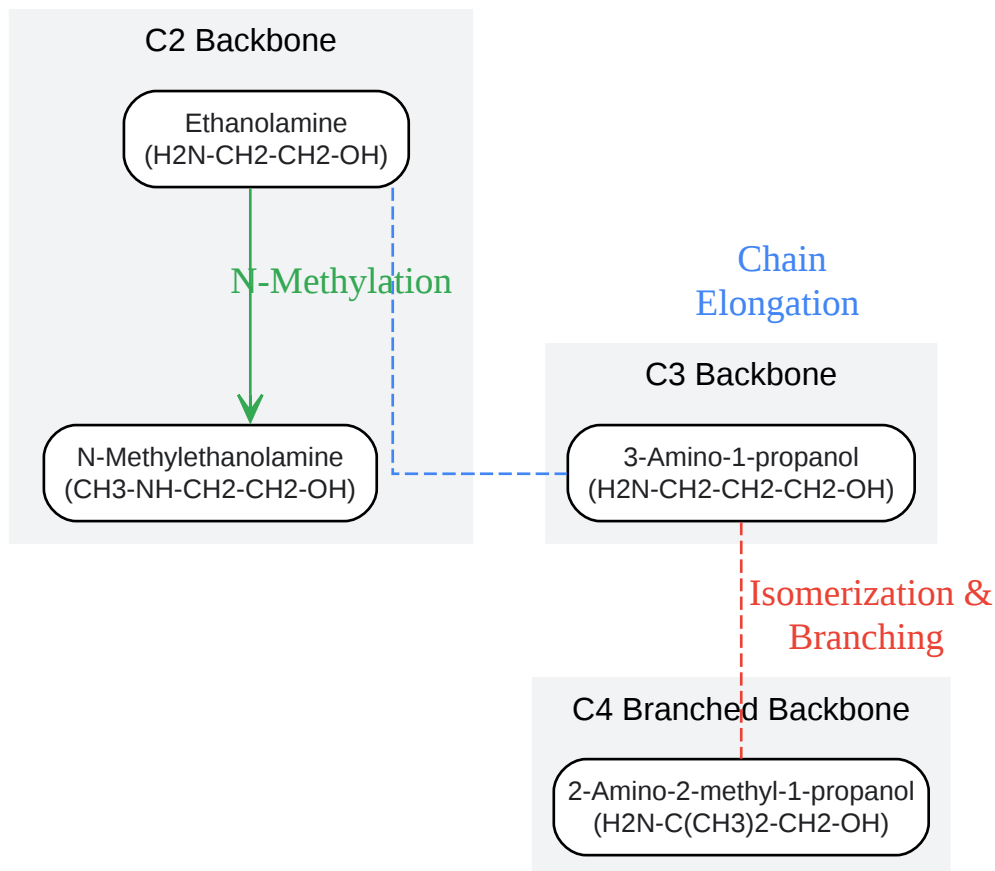
An Objective Comparison of 3-Amino-1-propanol and Other Amino Alcohols in Drug Discovery

In the landscape of drug discovery and development, the selection of appropriate building blocks is paramount to achieving desired pharmacokinetic and pharmacodynamic profiles. Amino alcohols, a class of organic compounds containing both an amine and a hydroxyl functional group, are versatile synthons frequently incorporated into drug candidates to modulate properties such as solubility, lipophilicity, and metabolic stability. This guide provides a comparative analysis of **3-Amino-1-propanol** against other commonly utilized amino alcohols—Ethanolamine, N-Methylethanolamine, and 2-Amino-2-methyl-1-propanol—supported by physicochemical data and standardized experimental protocols.

Structural and Physicochemical Comparison

The fundamental differences in the structure of these amino alcohols—namely carbon chain length, substitution on the amine, and steric hindrance—give rise to distinct physicochemical properties. These properties are critical determinants of a molecule's behavior in a biological system.

Structural Comparison of Amino Alcohols



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Caption: Structural relationships between selected amino alcohols.

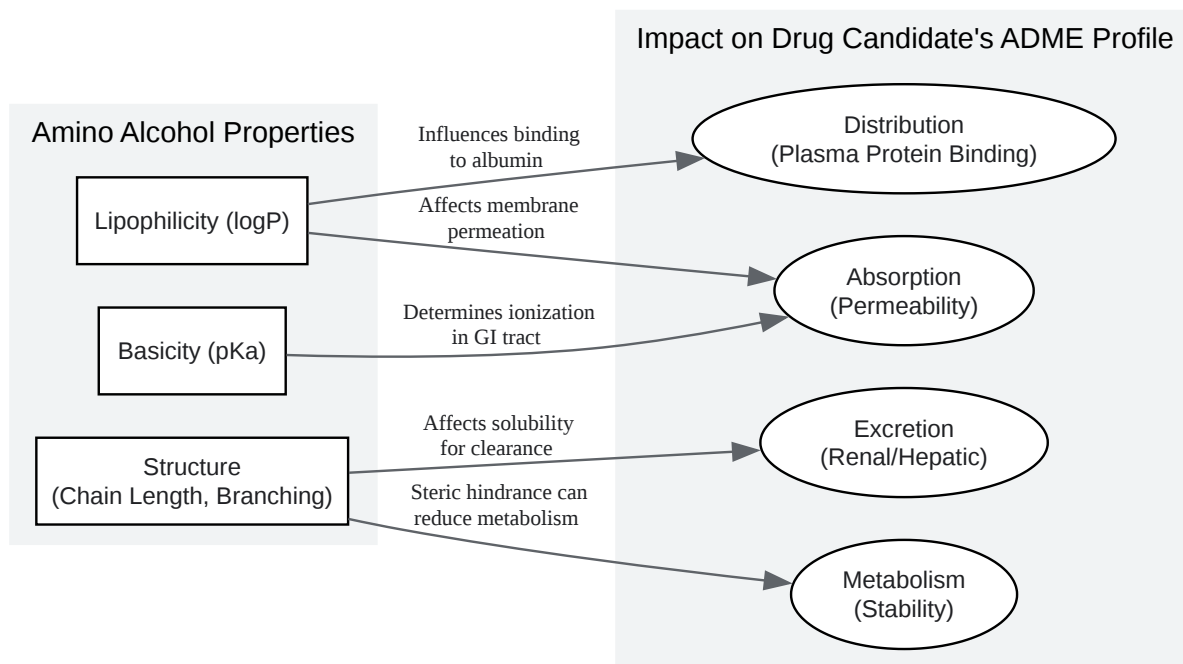
The choice of amino alcohol can significantly impact a drug candidate's properties. For instance, increasing carbon chain length from ethanolamine to **3-amino-1-propanol** generally increases lipophilicity. N-methylation (as in N-methylethanolamine) can alter basicity and metabolic stability, while steric hindrance (as in 2-amino-2-methyl-1-propanol) can shield the amine group from metabolic enzymes.^{[1][2]}

Table 1: Physicochemical Properties of Selected Amino Alcohols

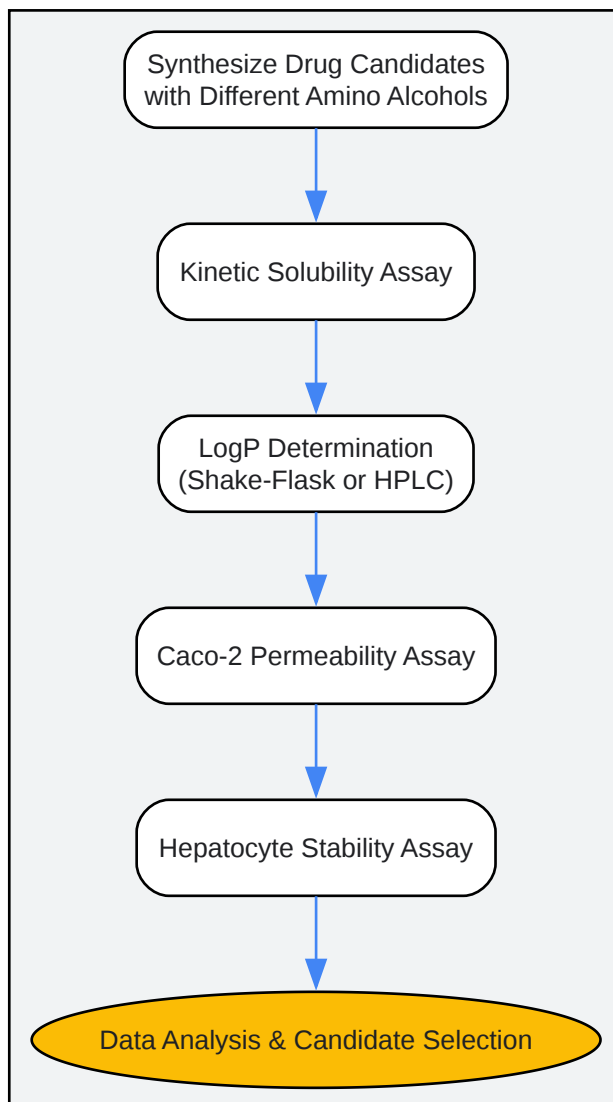
Property	3-Amino-1-propanol	Ethanolamine	N-Methylethanolamine	2-Amino-2-methyl-1-propanol
Molar Mass (g/mol)	75.11[3][4]	61.08[5][6]	75.11[1][7]	89.14[8][9]
Boiling Point (°C)	184-187[3]	170-171[10][11]	158.1[1]	165[9][12]
Melting Point (°C)	10-12[3]	10.3-10.5[10][11]	-4.5[1]	24-28[9]
Density (g/mL at 20-25°C)	0.982[3]	1.012[10]	0.935[1]	0.934[9][13]
logP (Octanol/Water)	-1.1[4][14]	-1.3[6]	-1.062[1]	-0.8 (Computed) [8]
pKa	10.16[4]	9.50[15]	9.8 (approx.)	9.7 (approx.)
Water Solubility	Miscible[3][16]	Miscible[5][15]	Miscible[1][7]	Soluble

Role and Impact in Drug Design

Amino alcohols are incorporated into drug molecules to serve several functions, including acting as linkers or spacers, modifying solubility, and serving as precursors for more complex moieties.[17][18][19][20] The choice of a specific amino alcohol can profoundly influence the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of a drug candidate.



Workflow for In Vitro ADME Evaluation



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